

Application Notes and Protocols for Akn-028 in Cell Culture Experiments

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Compound of Interest

Compound Name: Akn-028

Cat. No.: B612017

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These application notes provide detailed protocols for the preparation and use of **Akn-028**, a potent FMS-like tyrosine kinase 3 (FLT3) inhibitor, in cell culture experiments. **Akn-028** has shown significant anti-leukemic activity in preclinical studies, making it a valuable tool for research in acute myeloid leukemia (AML) and other cancers with aberrant tyrosine kinase signaling.^{[1][2]}

Introduction to Akn-028

Akn-028 is an orally bioavailable small molecule inhibitor of both wild-type and mutated forms of FLT3 and KIT receptor tyrosine kinases.^{[3][4]} By inhibiting the autophosphorylation of these kinases, **Akn-028** disrupts downstream signaling pathways, leading to cell cycle arrest and apoptosis in cancer cells that overexpress these receptors.^{[1][5][6]} It is a critical agent for investigating the roles of FLT3 and KIT in cellular processes and for the development of targeted cancer therapies.

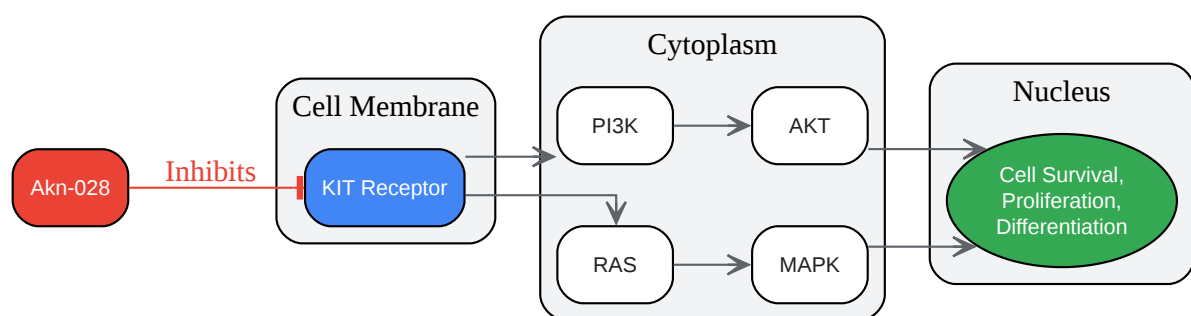
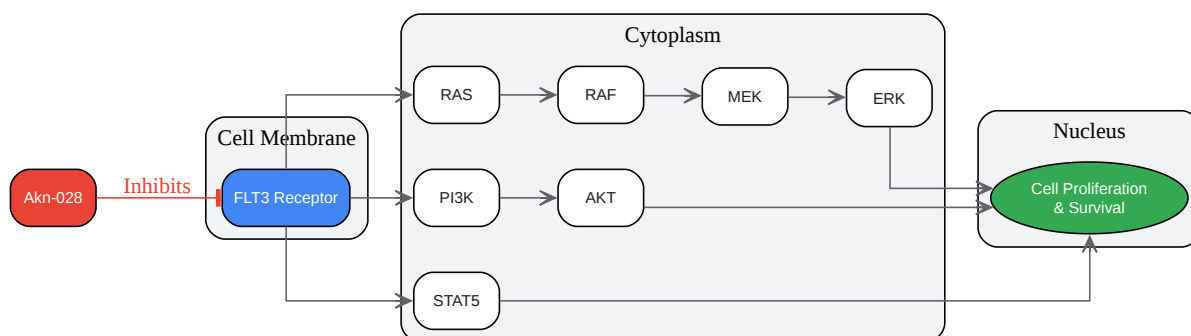
Chemical Properties

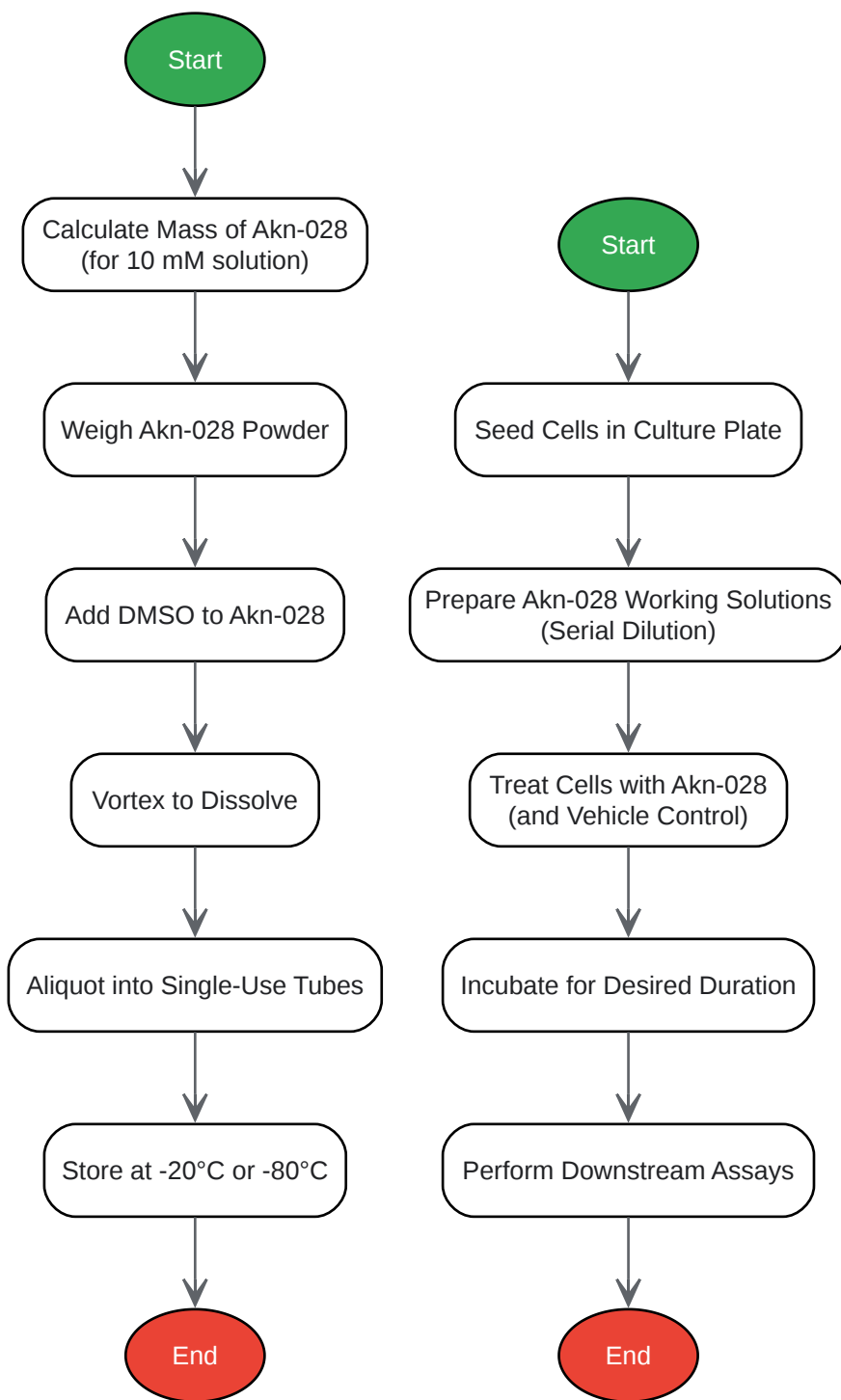
Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₄ N ₆	[7]
Molecular Weight	302.33 g/mol	[7]
CAS Number	1175017-90-9	[7]
Solubility	Soluble in DMSO (e.g., 125 mg/mL)	[8]

Mechanism of Action and Signaling Pathways

Akn-028 exerts its anti-cancer effects by inhibiting the constitutive activation of FLT3 and KIT, which are frequently mutated in AML. This inhibition blocks critical downstream signaling cascades, including the PI3K/AKT, RAS/MAPK, and JAK/STAT pathways, which are essential for leukemic cell proliferation and survival.[6]

FLT3 Signaling Pathway Inhibition by Akn-028





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